

Essential Safety and Logistical Information for Handling 1,4-Dinitrosobenzene

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Compound of Interest

Compound Name: 1,4-Dinitrosobenzene

Cat. No.: B086489

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **1,4-Dinitrosobenzene** (CAS No. 105-12-4). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Important Note: **1,4-Dinitrosobenzene** should not be confused with 1,4-Dinitrobenzene (CAS No. 100-25-4), a different compound with a significantly higher toxicity profile, including fatal effects upon inhalation, skin contact, or ingestion.^{[1][2]} Always verify the chemical identity and CAS number before handling.

Hazard Identification and Classification


1,4-Dinitrosobenzene is classified as harmful if swallowed.^{[3][4]}

GHS Hazard Information:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed ^[3] ^[5]

Signal Word: Warning^{[3][4]}

Hazard Pictogram:

 alt text

Quantitative Toxicity and Physical Data

The available quantitative data for **1,4-Dinitrosobenzene** is limited. The following table summarizes the known information.

Property	Value	Source
Acute Toxicity		
Oral LD50 (Rat)	1020 mg/kg	[6]
Inhalation LCLo (Rat)	200 mg/m ³ /2H	[5]
Occupational Exposure Limits		
OSHA PEL	No data available	[3]
ACGIH TLV	No data available	[3]
NIOSH REL	No data available	[3]

Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is mandatory when working with **1,4-Dinitrosobenzene** to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Always handle **1,4-Dinitrosobenzene** in a well-ventilated area.[3]
- Use a certified chemical fume hood to prevent the accumulation of dust or vapors in the work area.
- Ensure an eyewash station and safety shower are readily accessible.[7]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]

- Skin Protection:
 - Wear chemical-impermeable gloves.[3]
 - A lab coat or impervious clothing is required to prevent skin contact.[3]
- Respiratory Protection: If the formation of dust is likely or ventilation is inadequate, use a full-face respirator with an appropriate particulate filter.[3]

3. Handling and Storage:

- Avoid the formation of dust and aerosols.[3][4]
- Do not eat, drink, or smoke in areas where **1,4-Dinitrosobenzene** is handled or stored.[3][4]
- Wash hands thoroughly after handling the chemical.[3][4]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Keep away from sources of ignition.[3]

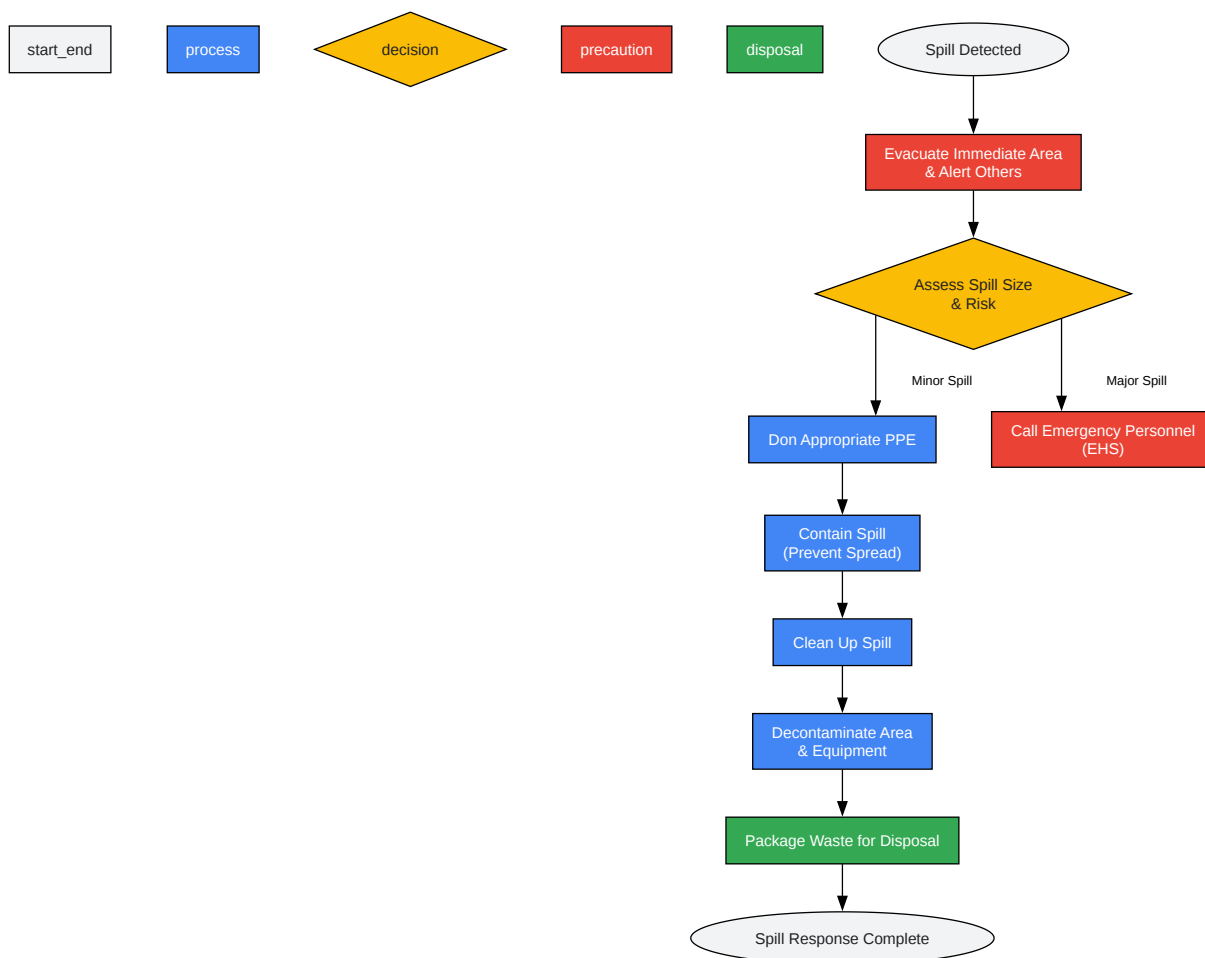
Emergency Procedures and First Aid

Immediate response is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[3][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[3][4]

Spill Response Workflow

The following diagram outlines the procedural flow for managing a **1,4-Dinitrosobenzene** spill.



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Caption: Workflow for **1,4-Dinitrosobenzene** Spill Response.

Disposal Plan

Proper disposal of **1,4-Dinitrosobenzene** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **1,4-Dinitrosobenzene** and any contaminated materials (e.g., absorbent pads, gloves, labware) in a suitable, clearly labeled, and closed container.[3]
- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

3. Disposal Procedure:

- All disposal must be conducted through a licensed hazardous waste disposal company.[2]
- Dispose of the contents and container in accordance with all applicable local, regional, and national regulations.[3][4]
- Do not dispose of **1,4-Dinitrosobenzene** down the drain or in general waste.[3] It is crucial to prevent its release into the environment.[3]

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